

How to dissolve and store CTP disodium salt for experiments.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cytidine-5'-triphosphate disodium

Cat. No.: B15588282

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Application Notes and Protocols for CTP Disodium Salt

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cytidine-5'-triphosphate (CTP) disodium salt is a crucial nucleotide involved in a multitude of cellular processes. It serves as a fundamental building block for the synthesis of RNA by RNA polymerases and is integral to the biosynthesis of phospholipids, such as phosphatidylcholine. [1][2] CTP's role extends to protein glycosylation and as a coenzyme in various metabolic pathways.[3] These application notes provide detailed protocols for the proper dissolution and storage of CTP disodium salt to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

CTP disodium salt is typically a white, crystalline powder.[2][4] It is highly soluble in water, forming a clear and colorless solution, but is insoluble in organic solvents like ethanol.[1][3] The compound is hygroscopic and sensitive to moisture, necessitating storage under desiccating conditions.[2]

Quantitative Data Summary

A summary of the key quantitative data for CTP disodium salt is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	$C_9H_{14}N_3Na_2O_{14}P_3$	[1][4]
Molecular Weight	~527.15 g/mol	[4]
Appearance	White crystalline powder	[2][4]
Solubility in Water	~50 mg/mL	[2]
Solubility in PBS (pH 7.2)	~10 mg/mL	[5]
Recommended Storage (Solid)	-20°C	[1][2]
Recommended Storage (Solution)	-20°C or -80°C	[6][7]
Stock Solution Stability (-20°C)	Several months	[6]
Stock Solution Stability (-80°C)	Up to 6 months	[7]

Experimental Protocols

Protocol 1: Preparation of a 100 mM CTP Disodium Salt Aqueous Stock Solution

This protocol outlines the steps to prepare a high-concentration aqueous stock solution of CTP disodium salt.

Materials:

- CTP disodium salt (solid)
- Nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer

- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the container of CTP disodium salt to equilibrate to room temperature before opening to minimize condensation, as the compound is hygroscopic.
- **Weighing:** Accurately weigh the desired amount of CTP disodium salt powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, weigh out approximately 52.7 mg.
- **Dissolution:** Add the appropriate volume of nuclease-free water to the tube. For a 100 mM solution, if you weighed 52.7 mg, add 1 mL of water.
- **Mixing:** Vortex the solution until the CTP disodium salt is completely dissolved. The resulting solution should be clear and colorless.[\[2\]](#)
- **pH Adjustment (Optional but Recommended):** Check the pH of the solution. For most biological applications, a neutral pH is desired. Adjust the pH to 7.0-7.5 using a small volume of dilute NaOH or HCl, if necessary. Commercially available CTP solutions are often prepared at a pH of 7.0 ± 0.1 .
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, nuclease-free microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can lead to degradation of the CTP.[\[6\]](#)
- **Storage:** Store the aliquots at -20°C for long-term storage.[\[6\]](#) For extended periods (up to 6 months), storage at -80°C is recommended.[\[7\]](#)

Protocol 2: Preparation of a CTP Disodium Salt Stock Solution in Buffer

For certain applications, preparing the CTP stock solution in a buffer is preferred. A common choice is a Tris-HCl buffer.

Materials:

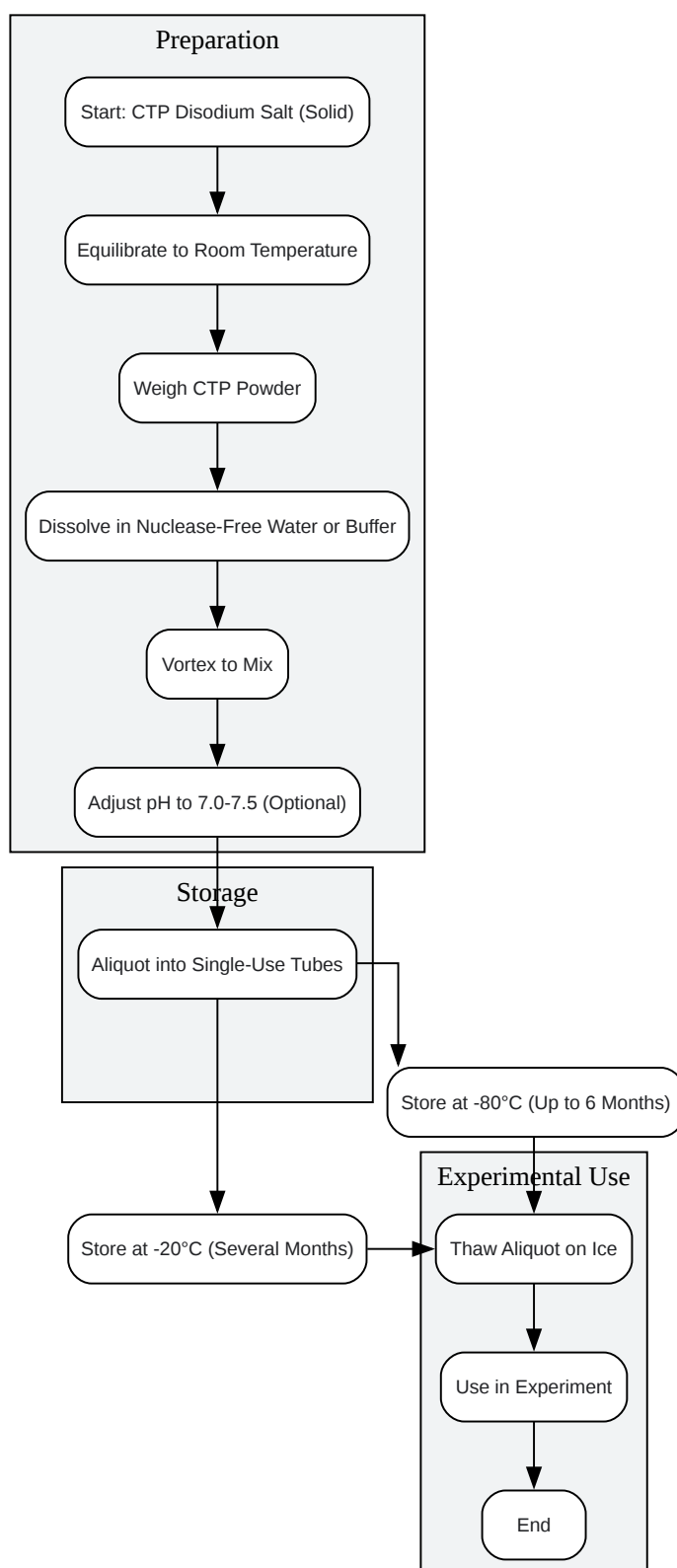
- CTP disodium salt (solid)
- 1 M Tris-HCl, pH 7.5 (nuclease-free)
- Nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Equilibration and Weighing:** Follow steps 1 and 2 from Protocol 1.
- **Solvent Preparation:** Prepare the desired buffer concentration. For a final solution in 5 mM Tris-HCl, for instance, you would dilute your 1 M Tris-HCl stock in nuclease-free water.
- **Dissolution:** Add the appropriate volume of the prepared Tris-HCl buffer to the weighed CTP disodium salt.
- **Mixing:** Vortex thoroughly until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the buffered CTP solution into single-use volumes and store at -20°C or -80°C as described in Protocol 1.[\[6\]](#)[\[7\]](#)

Visualizations

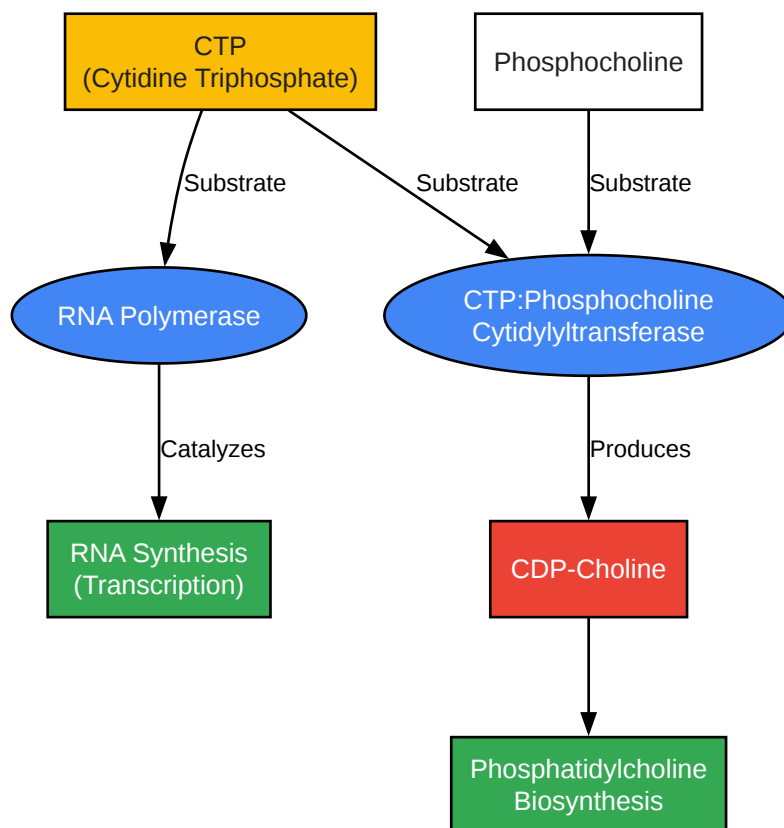
Experimental Workflow



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Caption: Workflow for CTP Disodium Salt Solution Preparation and Storage.

Signaling Pathway Involvement



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Caption: CTP's Role in RNA and Phospholipid Synthesis Pathways.

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- To cite this document: BenchChem. [How to dissolve and store CTP disodium salt for experiments.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588282#how-to-dissolve-and-store-ctp-disodium-salt-for-experiments]

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